

Application Notes and Protocols for the Hydrothermal Synthesis of Lazurite

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Compound of Interest

Compound Name: Lazurite

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These application notes provide a comprehensive overview and detailed protocols for the synthesis of **lazurite** under hydrothermal conditions. **Lazurite**, a sodium calcium aluminosilicate sulfate sulfide mineral with the general formula $(\text{Na,Ca})_8[(\text{S,Cl,SO}_4,\text{OH})_2(\text{Al}_6\text{Si}_6\text{O}_{24})]$, is the primary component of the semi-precious stone lapis lazuli. Its vibrant blue color, attributed to the presence of trisulfur radical anions (S_3^-) within the aluminosilicate framework, has made it a historically significant pigment. Synthetic **lazurite**, also known as ultramarine blue, finds applications in various fields, including as a pigment, in coatings, and potentially in catalytic and biomedical applications due to its porous zeolite-like structure.

This document outlines the key experimental parameters, provides a detailed synthesis protocol, and presents the expected quantitative data for the hydrothermal synthesis of **lazurite**.

Data Presentation

The following tables summarize the key reactants and expected product characteristics for the hydrothermal synthesis of **lazurite**.

Table 1: Precursor Materials for Hydrothermal Synthesis of **Lazurite**

| Component | Precursor | Typical Form | Function |
|---|---|---|---|
| Aluminosilicate Framework | Kaolin ($\text{Al}_2\text{Si}_2\text{O}_5(\text{OH})_4$) | Fine Powder | Source of Aluminum and Silicon |
| Nepheline composition (NaAlSiO_4) | Pre-sintered mixture | Source of Sodium, Aluminum, and Silicon | |
| Sodium Source | Sodium Carbonate (Na_2CO_3) | Anhydrous Powder | Flux and Sodium Source |
| Sodium Hydroxide (NaOH) | Pellets or Solution | Mineralizer and pH control | |
| Sulfur Source (Redox System) | Calcium Sulfide (CaS) | Powder | Sulfide (S^{2-}) source |
| Calcium Sulfate (CaSO_4) | Anhydrous or Dihydrate Powder | Sulfate (SO_4^{2-}) source | |
| Elemental Sulfur (S) | Powder | Sulfur source | |
| Reducing Agent | Carbon (e.g., activated charcoal) | Fine Powder | Promotes the formation of sulfide species |

Table 2: Experimental Parameters for Hydrothermal Synthesis of **Lazurite**

| Parameter | Typical Range | Unit |
|---------------------------|------------------|-------------|
| Temperature | 200 - 400 | °C |
| Pressure | Autogenous - 150 | MPa |
| Reaction Time | 24 - 96 | hours |
| pH | > 10 | - |
| Al/Si Ratio in Precursors | 1:1 to 1.2:1 | Molar Ratio |

Table 3: Expected Quantitative Data for Synthesized **Lazurite**

| Parameter | Expected Value/Range | Analytical Method |
|-------------------|---|--|
| Chemical Formula | Approaching $\text{Na}_6\text{Ca}_2(\text{Al}_6\text{Si}_6\text{O}_{24})(\text{SO}_4, \text{S})_2$ | Electron Probe Microanalysis (EPMA) |
| Al/Si Ratio | 1.1 - 1.2 | EPMA, X-ray Fluorescence (XRF) |
| Sulfur Speciation | Dominantly Sulfate (SO_4^{2-}) and Sulfide (S^{2-}) | X-ray Photoelectron Spectroscopy (XPS), X-ray Absorption Near Edge Structure (XANES) |
| Crystallite Size | 10 - 100 | μm |
| Phase Purity | Lazurite with minor sodalite or nepheline phases | X-ray Diffraction (XRD) |

Experimental Protocols

The following protocol is a representative method for the hydrothermal synthesis of **lazurite**, compiled from various sources on the synthesis of **lazurite** and related sodalite-group minerals.

[\[1\]](#)[\[2\]](#)

Protocol 1: Hydrothermal Synthesis of Lazurite from Kaolin and a CaS/CaSO_4 Redox System

1. Materials and Equipment:

- Kaolin ($\text{Al}_2\text{Si}_2\text{O}_5(\text{OH})_4$)
- Sodium Carbonate (Na_2CO_3), anhydrous
- Calcium Sulfide (CaS)
- Calcium Sulfate (CaSO_4), anhydrous
- Activated Carbon

- Deionized Water
- Teflon-lined stainless steel autoclave
- Laboratory oven capable of reaching at least 400°C
- Mortar and pestle or ball mill
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

2. Precursor Preparation:

- Thoroughly mix the following precursors in a mortar and pestle or a ball mill to ensure a homogenous mixture. The ratios can be adjusted to investigate their effect on the final product.
 - Kaolin: 10 g
 - Sodium Carbonate: 8 g
 - Calcium Sulfide: 2 g
 - Calcium Sulfate: 2 g
 - Activated Carbon: 0.5 g
- The mixture should be a fine, uniform powder.

3. Hydrothermal Reaction:

- Place the powdered precursor mixture into the Teflon liner of the autoclave.
- Add deionized water to the Teflon liner until it is approximately 70-80% full. The solid-to-liquid ratio can be a critical parameter to control pressure and reaction kinetics.
- Seal the Teflon liner and place it inside the stainless steel autoclave.

- Tightly seal the autoclave.
- Place the autoclave in a preheated laboratory oven set to a temperature between 300°C and 400°C.
- Maintain the temperature for a duration of 48 to 72 hours. The pressure inside the autoclave will be autogenous (generated by the heating of the water).
- After the reaction time is complete, turn off the oven and allow the autoclave to cool down to room temperature slowly over several hours. Caution: Do not attempt to open the autoclave while it is hot and under pressure.

4. Product Recovery and Purification:

- Once the autoclave has cooled to room temperature, carefully open it in a well-ventilated area.
- Remove the Teflon liner and transfer the contents to a beaker.
- Wash the solid product repeatedly with deionized water to remove any soluble byproducts. This can be done by centrifugation and decantation or by vacuum filtration.
- Continue washing until the pH of the wash water is neutral.
- Dry the final blue powder in a drying oven at 100-120°C overnight.

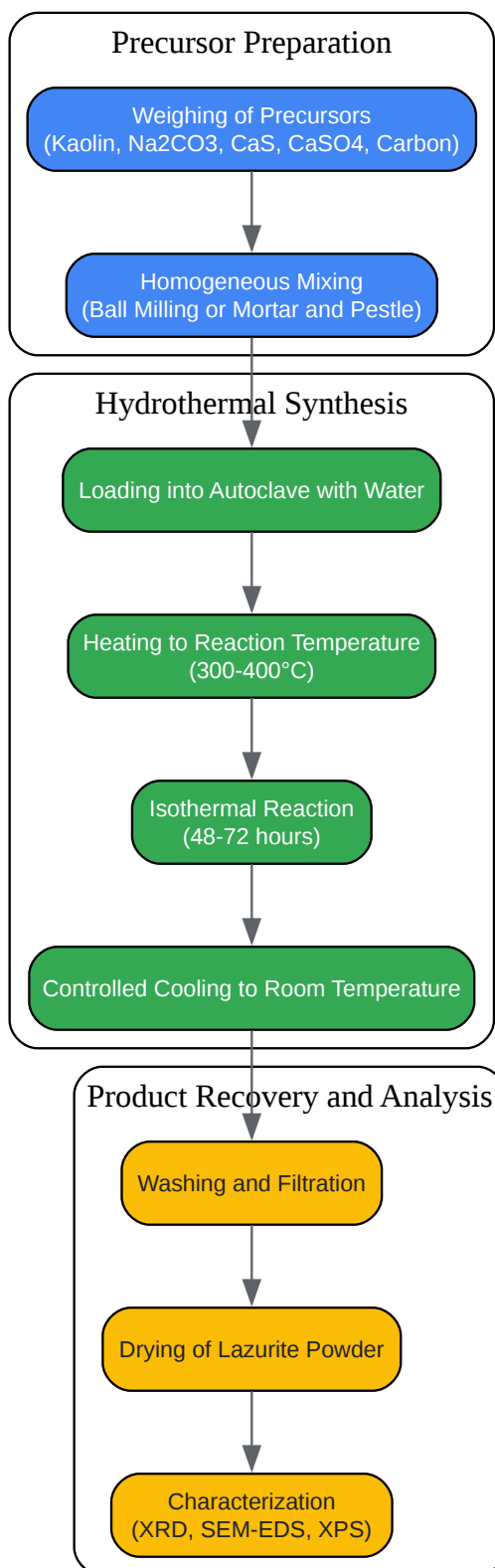
5. Characterization:

- The phase composition and crystallinity of the product can be analyzed using X-ray Diffraction (XRD).
- The morphology and elemental composition can be examined using Scanning Electron Microscopy with Energy Dispersive X-ray Spectroscopy (SEM-EDS).
- The sulfur speciation can be determined using X-ray Photoelectron Spectroscopy (XPS).

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the hydrothermal synthesis of **lazurite**.

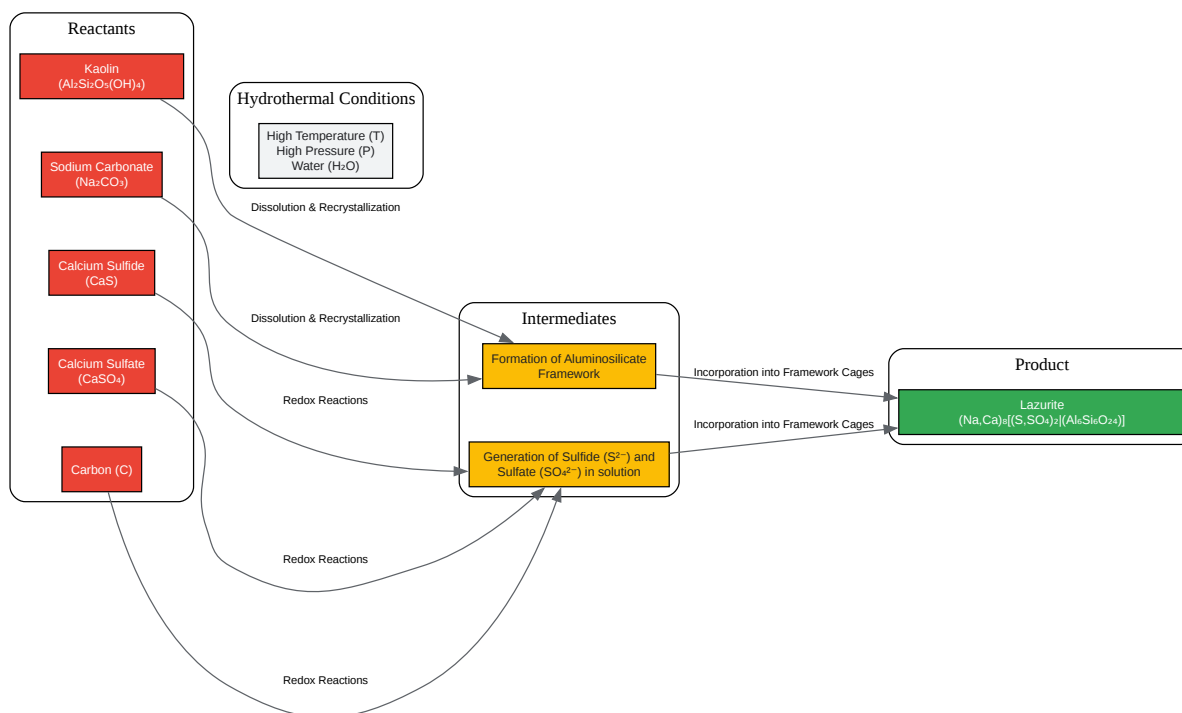


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Workflow for Hydrothermal Synthesis of **Lazurite**.

Proposed Signaling Pathway (Chemical Transformation)

This diagram illustrates the proposed chemical transformations occurring during the hydrothermal synthesis of **lazurite**.



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References

- 1. researchgate.net [researchgate.net]
- 2. Synthesis of Ultramarine from Reservoir Silts [mdpi.com]
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